

# Essential Safety and Logistical Information for Handling Osbond Acid

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## Compound of Interest

Compound Name: *Osbond acid*

Cat. No.: *B045118*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **Osbond Acid**.

**Osbond acid**, scientifically known as all-cis-4,7,10,13,16-docosapentaenoic acid, is an omega-6 polyunsaturated fatty acid. Due to its chemical nature as a combustible liquid and a carboxylic acid, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and to maintain a safe research environment. This document provides comprehensive, step-by-step guidance for the safe handling, storage, and disposal of **Osbond acid**.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **Osbond acid**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	Protects eyes from splashes.
Hand Protection	Nitrile laboratory gloves.	Prevents skin contact.
Respiratory Protection	Type N95 (US) or equivalent respirator.	Recommended when handling outside of a fume hood or when aerosolization is possible.
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure. Flame-resistant lab coats are recommended when handling larger volumes. <a href="#">[1]</a>

## Storage and Handling

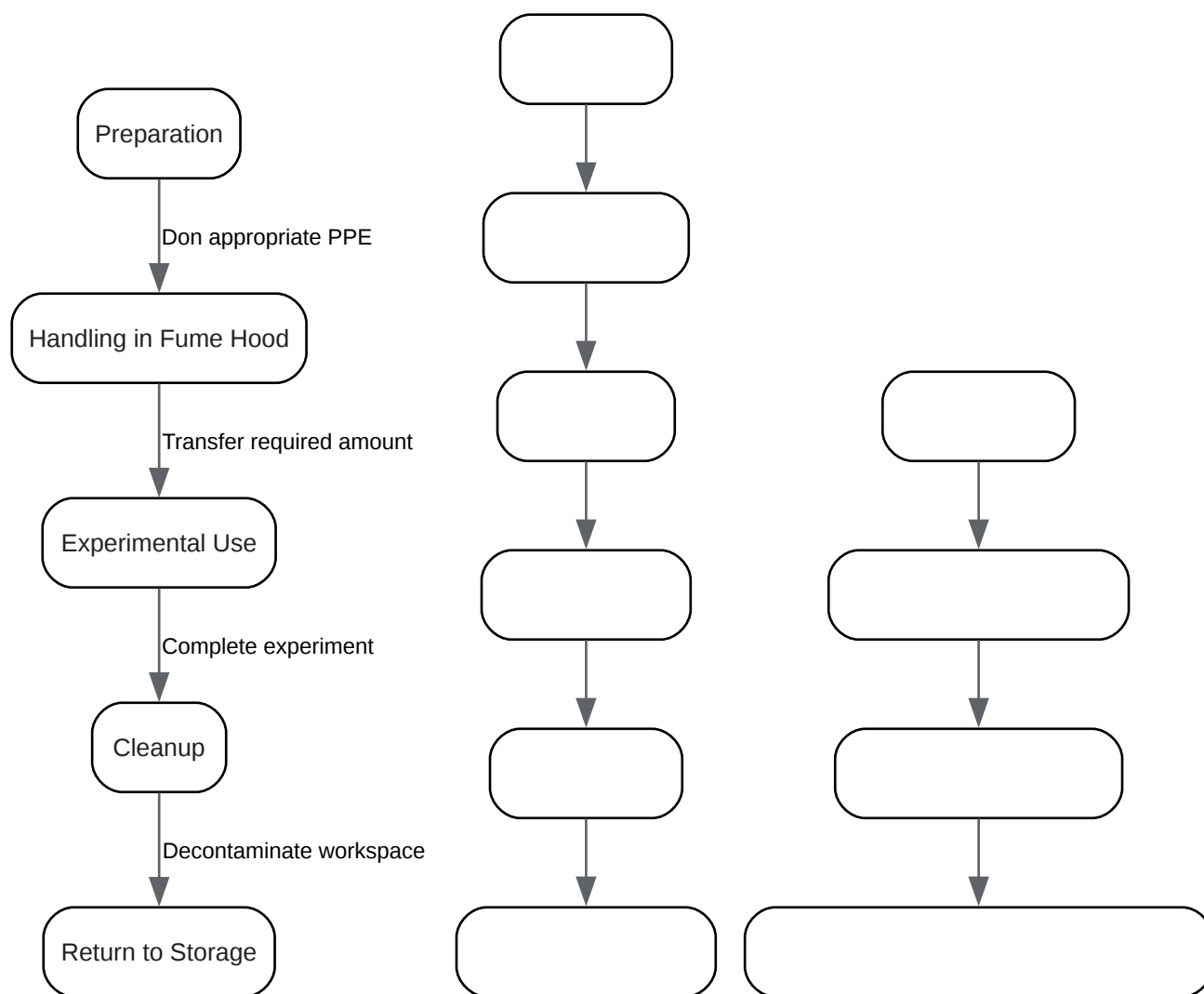
Proper storage and handling are critical to maintain the stability of **Osbond acid** and to prevent hazardous situations.

Storage:

Parameter	Specification	Rationale
Temperature	-20°C	Prevents degradation of the polyunsaturated fatty acid.
Container	Glass container with a Teflon closure.	Avoids leaching of impurities from plastic containers.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Minimizes oxidation.
Location	Flammable storage cabinet.	Osbond acid is a combustible liquid. <a href="#">[2]</a>
Incompatibilities	Strong oxidizing agents.	To prevent vigorous and potentially hazardous reactions. <a href="#">[3]</a>

#### Handling Workflow:

The following workflow outlines the key steps for safely handling **Osbond acid** in a laboratory setting.



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## References

- 1. ehs.umich.edu [ehs.umich.edu]
- 2. all-cis-7,10,13,16,19-Docosapentaenoic acid syntheticNo, =97 24880-45-3 [sigmaaldrich.com]

- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Osbond Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045118#personal-protective-equipment-for-handling-osbond-acid]

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